

# Application Notes: Thermal Analysis of 4-Amino-4-methyl-2-pentanone Oxalate

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## Compound of Interest

Compound Name: 4-Amino-4-methyl-2-pentanone  
Oxalate

Cat. No.: B1265502

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## Introduction

**4-Amino-4-methyl-2-pentanone oxalate** is an organic salt with potential applications in pharmaceutical development and chemical synthesis. A thorough understanding of its thermal properties is crucial for determining its stability, purity, and suitability for various applications. Thermal analysis techniques, specifically Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC), provide valuable insights into the material's behavior when subjected to a controlled temperature program. These analyses can identify decomposition temperatures, weight loss events, and energetic transitions, which are critical parameters for process development, formulation, and storage.

## Physicochemical Properties

Property	Value
Chemical Name	4-Amino-4-methyl-2-pentanone Oxalate
CAS Number	625-03-6
Molecular Formula	C <sub>8</sub> H <sub>15</sub> NO <sub>5</sub>
Molecular Weight	205.21 g/mol
Reported Melting Point	125-130 °C (with decomposition)[1][2]

## Experimental Protocols

This section details the methodologies for conducting TGA and DSC analyses on **4-Amino-4-methyl-2-pentanone Oxalate**.

### Thermogravimetric Analysis (TGA) Protocol

Objective: To determine the thermal stability and decomposition profile of **4-Amino-4-methyl-2-pentanone Oxalate** by measuring weight loss as a function of temperature.

Instrumentation: A calibrated thermogravimetric analyzer.

Procedure:

- Sample Preparation: Accurately weigh 5-10 mg of the **4-Amino-4-methyl-2-pentanone Oxalate** sample into a clean, tared TGA pan (typically aluminum or platinum).
- Instrument Setup:
  - Place the sample pan in the TGA furnace.
  - Purge the furnace with an inert gas (e.g., Nitrogen) at a flow rate of 50-100 mL/min to provide a non-reactive atmosphere.
- Thermal Program:
  - Equilibrate the sample at 30 °C for 5 minutes.
  - Ramp the temperature from 30 °C to 300 °C at a constant heating rate of 10 °C/min.
- Data Collection: Continuously record the sample weight as a function of temperature.
- Data Analysis: Analyze the resulting TGA curve to identify the onset temperature of decomposition and the percentage of weight loss for each decomposition step. The first derivative of the TGA curve (DTG) can be used to pinpoint the temperatures of maximum weight loss rate.

### Differential Scanning Calorimetry (DSC) Protocol

Objective: To determine the melting behavior and associated thermal transitions of **4-Amino-4-methyl-2-pentanone Oxalate**.

Instrumentation: A calibrated differential scanning calorimeter.

Procedure:

- Sample Preparation: Accurately weigh 2-5 mg of the sample into a hermetically sealed aluminum DSC pan. An empty, sealed aluminum pan is used as a reference.
- Instrument Setup:
  - Place the sample and reference pans in the DSC cell.
  - Purge the cell with an inert gas (e.g., Nitrogen) at a flow rate of 20-50 mL/min.
- Thermal Program:
  - Equilibrate the sample at 25 °C for 5 minutes.
  - Ramp the temperature from 25 °C to 150 °C at a heating rate of 10 °C/min.
- Data Collection: Record the heat flow to the sample relative to the reference as a function of temperature.
- Data Analysis: Analyze the DSC thermogram to identify endothermic or exothermic events. For this compound, a sharp endotherm associated with melting followed immediately by decomposition is expected. Determine the onset temperature and the peak temperature of this event.

## Data Presentation

The following tables summarize the expected quantitative data from the TGA and DSC analyses of **4-Amino-4-methyl-2-pentanone Oxalate**.

### Table 1: Summary of TGA Data

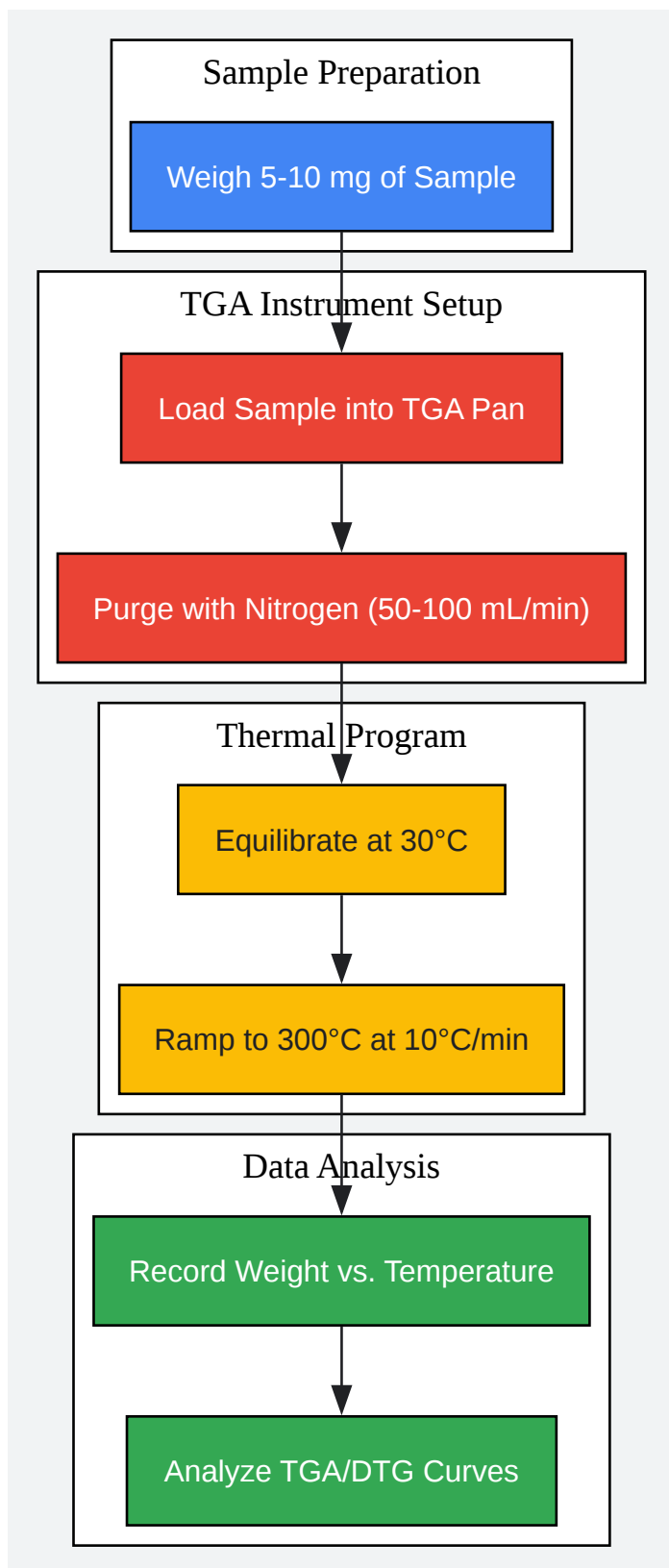
Parameter	Result
Onset of Decomposition (Tonset)	~125 °C
Temperature of Maximum Decomposition Rate (Tpeak)	~135 °C
Total Weight Loss (up to 300 °C)	> 95%

**Table 2: Summary of DSC Data**

Parameter	Result
Onset of Endothermic Event	~126 °C
Peak of Endothermic Event	~130 °C
Event Type	Melting with concurrent decomposition

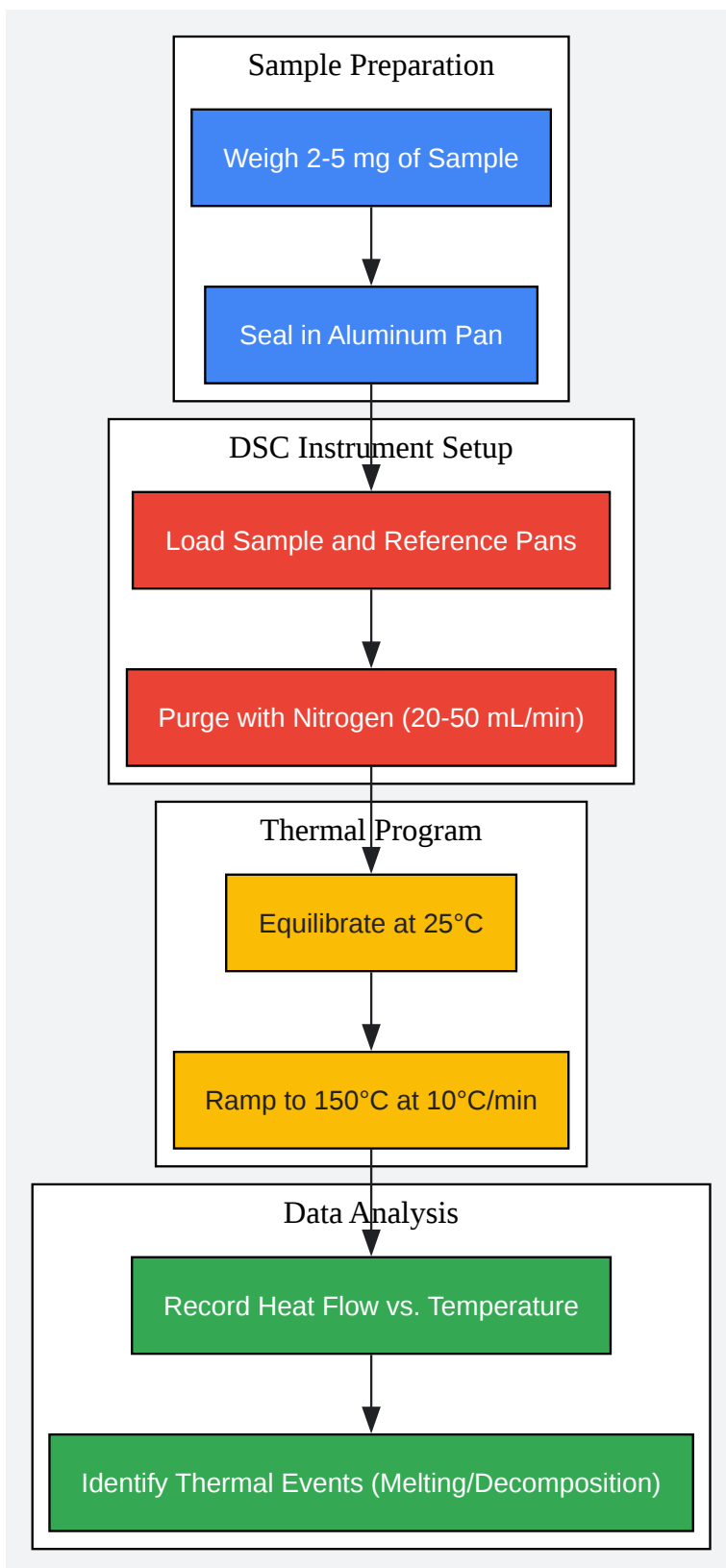
## Visualizations

The following diagrams illustrate the experimental workflow and logical relationships in the thermal analysis of **4-Amino-4-methyl-2-pentanone Oxalate**.



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Caption: Workflow for Thermogravimetric Analysis (TGA).



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## References

- 1. 4-Amino-4-methyl-2-pentanone [chembk.com]
- 2. 4-AMINO-4-METHYL-2-PENTANONE HYDROGENOXALATE Four Chongqing Chemdad Co., Ltd [chemdad.com]
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